

Personal protective equipment for handling Dibenzyl oxalate

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Compound of Interest		
Compound Name:	Dibenzyl oxalate	
Cat. No.:	B1582983	Get Quote

Essential Safety and Handling Guide for Dibenzyl Oxalate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dibenzyl oxalate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Dibenzyl oxalate is classified as a skin and eye irritant and may cause respiratory irritation.[1] Adherence to proper safety measures is crucial to prevent exposure.

Quantitative Data Summary



Property	Value	Source
CAS Number	7579-36-4	[2][3][4]
Molecular Formula	C16H14O4	[4]
Molecular Weight	270.28 g/mol	[2][4]
Melting Point	80-82 °C	[2]
Boiling Point	235 °C at 14 mmHg	[2]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side- shields or chemical splash goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	Protects against dust particles and splashes.
Hand Protection	Wear appropriate protective gloves (e.g., nitrile gloves) to prevent skin exposure.[1][5]	Prevents skin irritation upon contact.
Body Protection	A lab coat or other protective clothing should be worn to prevent skin exposure.[1][5]	Minimizes skin contact with the chemical.
Respiratory Protection	Use only in a well-ventilated area. If dust is generated, a dust respirator is recommended.[1][5]	Prevents irritation of the respiratory system.

Operational Protocol for Safe Handling

This protocol outlines the step-by-step procedure for safely handling **Dibenzyl oxalate** in a laboratory environment.



- 1. Preparation and Engineering Controls:
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1]
- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to minimize dust inhalation.[1][5]
- 2. Donning Personal Protective Equipment (PPE):
- Before handling, put on all required PPE as specified in the table above.
- 3. Handling the Chemical:
- Avoid direct contact with skin and eyes.[1]
- Do not breathe in the dust.[1]
- Wash hands thoroughly after handling the substance.[1][5]
- 4. Storage:
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Disposal Plan

Proper disposal of **Dibenzyl oxalate** and any contaminated materials is critical to ensure environmental safety and regulatory compliance.

- 1. Waste Collection:
- Sweep up any spilled solid material and place it into a suitable, labeled container for disposal.[1][5]
- 2. Container Labeling:



- The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "Dibenzyl oxalate".
- 3. Storage of Waste:
- Store the sealed waste container in a designated and controlled satellite accumulation area.
- 4. Final Disposal:
- Dispose of the contents and the container in accordance with all local, regional, and national regulations.[5] This should be done through an approved waste disposal plant or a licensed hazardous waste disposal contractor.[1][6]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician if you feel unwell.[1][5]
Ingestion	Clean mouth with water. Get medical attention. [1]

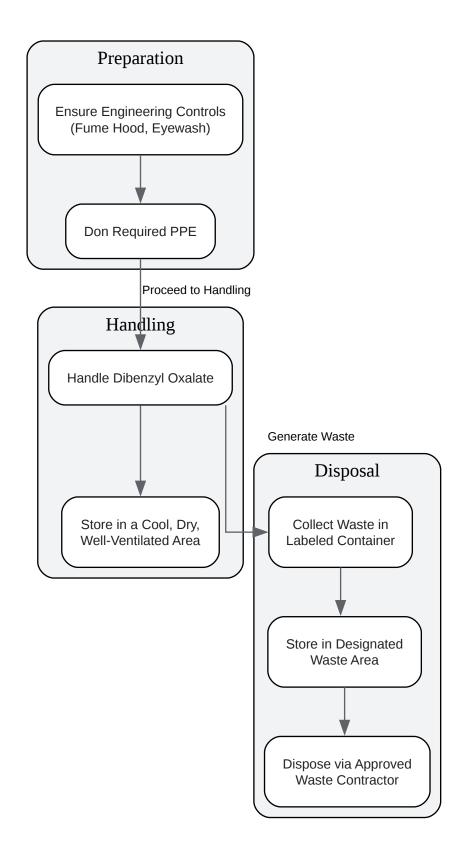
Spill Management In the event of a spill, ensure the area is well-ventilated and wear appropriate PPE. Carefully sweep up the spilled solid, taking care not to create dust, and place it in a labeled hazardous waste container for disposal.[5][6]



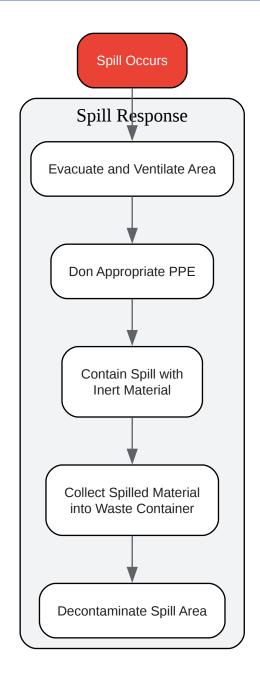
Visual Workflow for Handling Dibenzyl Oxalate

The following diagrams illustrate the key workflows for safely handling and disposing of **Dibenzyl oxalate**.









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